

CAS number 59662-48-5 characterization data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Hexylphenyl)benzoic Acid

CAS No.: 59662-48-5

Cat. No.: B1338302

[Get Quote](#)

An In-depth Technical Guide on the Characterization of 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid (CAS Number: 59662-48-5)

Introduction

4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid, identified by CAS number 59662-48-5, is a biphenyl derivative characterized by a hexyl chain and a carboxylic acid group at opposite ends of the biphenyl core. This molecular architecture imparts properties that are of significant interest in the fields of liquid crystals, organic electronics, and materials science. Its rigid biphenyl core, flexible alkyl chain, and functional carboxylic acid group allow for the formation of ordered structures and potential for further chemical modification, making it a valuable building block for advanced materials.

This guide provides a comprehensive overview of the essential characterization data for 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid, intended for researchers, scientists, and professionals in drug development and materials science. We will delve into its physicochemical properties and provide detailed methodologies for its analytical characterization, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

Physicochemical and Thermophysical Properties

A summary of the key physicochemical and predicted thermophysical properties of 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid is presented below. These properties are crucial for understanding the compound's behavior in various applications and for designing experimental procedures.

Property	Value	Reference(s)
CAS Number	59662-48-5	[1][2]
Molecular Formula	C ₁₉ H ₂₂ O ₂	[1][2]
Molecular Weight	282.38 g/mol	[1]
IUPAC Name	4'-(Hexan-1-yl)-[1,1'-biphenyl]-4-carboxylic acid	[2]
SMILES	<chem>CCCCCc1ccc(cc1)-c1ccc(cc1)C(=O)O</chem>	[2]
InChI	1S/C19H22O2/c1-2-3-4-5-6-15-7-9-16(10-8-15)17-11-13-18(14-12-17)19(20)21/h7-14H,2-6H2,1H3,(H,20,21)	[2]
Melting Point	222-224 °C	[1]
Boiling Point (Predicted)	437.7 ± 34.0 °C	[1]
Density (Predicted)	1.150 g/cm ³	[2]
Physical Form	Solid	

Analytical Characterization Methodologies

While publicly available experimental spectra for 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid are limited, this section provides detailed protocols for obtaining and interpreting the necessary analytical data for structural confirmation and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

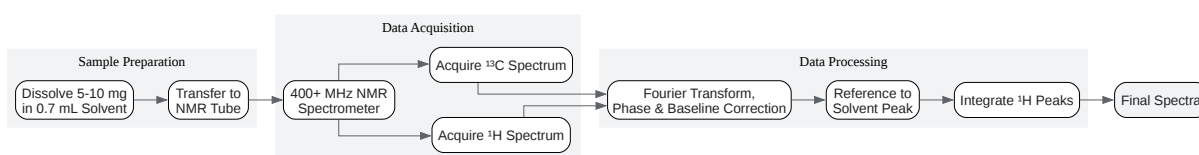
NMR spectroscopy is the most powerful technique for elucidating the molecular structure of organic compounds. For 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid, both ^1H and ^{13}C NMR are essential for confirming the arrangement of protons and carbon atoms.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~12.5	Singlet	1H	-COOH
~8.1	Doublet	2H	Aromatic (ortho to COOH)
~7.7	Doublet	2H	Aromatic (meta to COOH)
~7.6	Doublet	2H	Aromatic (ortho to hexyl)
~7.3	Doublet	2H	Aromatic (meta to hexyl)
~2.7	Triplet	2H	-CH ₂ - (benzylic)
~1.6	Multiplet	2H	-CH ₂ -
~1.3	Multiplet	6H	-(CH ₂) ₃ -
~0.9	Triplet	3H	-CH ₃

Chemical Shift (δ , ppm)	Assignment
~172	-COOH
~145	Aromatic (quat)
~142	Aromatic (quat)
~130	Aromatic (CH)
~129	Aromatic (quat)
~128	Aromatic (CH)
~127	Aromatic (CH)
~35	-CH ₂ - (benzylic)
~31	-CH ₂ -
~29	-CH ₂ -
~22	-CH ₂ -
~14	-CH ₃

- Sample Preparation: Dissolve 5-10 mg of 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃). Ensure the sample is fully dissolved.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.
 - Reference the spectrum to the residual solvent peak (e.g., DMSO-d₆ at 2.50 ppm or CDCl₃ at 7.26 ppm).

- ^{13}C NMR Acquisition:
 - Obtain a proton-decoupled ^{13}C spectrum.
 - Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds.
 - Reference the spectrum to the solvent peak (e.g., DMSO- d_6 at 39.52 ppm or CDCl_3 at 77.16 ppm).



[Click to download full resolution via product page](#)

Workflow for NMR Spectroscopic Analysis.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of a compound, which aids in confirming its identity. High-resolution mass spectrometry (HRMS) can provide the exact molecular formula.

- Molecular Ion (M^+): $m/z = 282.1620$ (calculated for $\text{C}_{19}\text{H}_{22}\text{O}_2$). The presence of this peak in HRMS would confirm the elemental composition.
- Key Fragments:
 - Loss of H_2O from the carboxylic acid: $m/z = 264.1514$
 - Loss of COOH : $m/z = 237.1643$

- Cleavage of the hexyl chain.
- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Ionization Method:
 - Electrospray Ionization (ESI) is a suitable soft ionization technique for this molecule, particularly in negative ion mode to deprotonate the carboxylic acid ($[M-H]^-$ at m/z 281.1542).[3]
 - Electron Impact (EI) can also be used, which would likely lead to more extensive fragmentation.
- Mass Analyzer: A high-resolution mass analyzer such as a Time-of-Flight (TOF) or Orbitrap is recommended for accurate mass determination.[3][4]
- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak and characteristic fragment ions. Compare the observed accurate mass with the calculated value to confirm the molecular formula.[5]



[Click to download full resolution via product page](#)

Workflow for Mass Spectrometric Analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.[6]

Wavenumber (cm ⁻¹)	Bond Vibration	Intensity
2500-3300	O-H stretch (carboxylic acid)	Broad
2850-3000	C-H stretch (aliphatic)	Medium
~1680	C=O stretch (carboxylic acid)	Strong
~1600, ~1480	C=C stretch (aromatic)	Medium
~1420	O-H bend (carboxylic acid)	Medium
~1300	C-O stretch (carboxylic acid)	Medium

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This method requires minimal sample preparation.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Collect a background spectrum of the empty sample compartment (or clean ATR crystal).
 - Collect the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Data Interpretation: Analyze the spectrum to identify the characteristic absorption bands corresponding to the functional groups of the molecule.[\[7\]](#)

Safety Information

Based on available data, 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid is classified as a non-combustible solid. Standard laboratory safety precautions, including the use of personal

protective equipment (gloves, safety glasses), should be followed when handling this chemical. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from the supplier.

Conclusion

This technical guide provides a comprehensive overview of the characterization of 4'-Hexyl-[1,1'-biphenyl]-4-carboxylic acid (CAS 59662-48-5). While experimental spectral data is not readily available in public databases, the provided methodologies and predicted spectral information offer a solid foundation for researchers to confirm the identity and purity of this compound. The detailed protocols for NMR, MS, and IR spectroscopy are designed to be practical and informative, enabling scientists to confidently work with this versatile molecule in their research and development endeavors.

References

- [No Author]. (n.d.).
- [No Author]. (n.d.). 4-N-HEXYLBIPHENYL-4'-CARBOXYLIC ACID CAS#: 59662-48-5. Chemicalbook.
- [No Author]. (n.d.). Thermophysical Properties of 4-(4'-Hexylphenyl)benzoic acid. Chemcasts.
- [No Author]. (n.d.). 5-Bromo-2-chloro-4-methoxypyrimidine | 57054-92-9. Sigma-Aldrich.
- [No Author]. (2023, June 8). 4-N-HEXYLBIPHENYL-4'-CARBOXYLIC ACID | 59662-48-5. ChemicalBook.
- [No Author]. (2025, August 28).
- [No Author]. (n.d.). Hexylbiphenyl-4-carboxylic acid 59662-48-5. Sigma-Aldrich.
- [No Author]. (n.d.). SYNTHON Chemicals. DKSH.
- [No Author]. (n.d.). Spectroscopic Profile of 5-Bromo-2-chloro-4-methoxypyrimidine: A Technical Guide. Benchchem.
- [No Author]. (n.d.). A Comparative Guide to the Synthesis of 5-Bromo-2-chloropyrimidine. Benchchem.
- [No Author]. (n.d.). 4-(4'-Hexylphenyl)
- [No Author]. (n.d.).
- [No Author]. (n.d.).
- [No Author]. (n.d.). 1289005-72-6|5-Bromo-2-chloro-4-ethoxypyrimidine|BLD Pharm. BLD Pharm.
- [No Author]. (n.d.). (5-Bromo-2-chlorophenyl)(4-ethoxyphenyl)methanone. AK Scientific, Inc.
- [No Author]. (n.d.).

- [No Author]. (n.d.). 5-Bromo-2-chloro-4-ethoxy-pyrimidine CAS#: 1289005-72-6.
- [No Author]. (n.d.). A kind of synthetic method for preparing 5-bromo-2-chloro-4'-ethoxydiphenylmethane.
- [No Author]. (n.d.). FLUORO-BIPHENYL-2-CARBOXYLIC ACID CAS 1841-57-2 Market.
- [No Author]. (n.d.). 4-(4-N-PROPYLPHENYL)BENZOIC ACID(88038-94-2) ¹H NMR. ChemicalBook.
- [No Author]. (n.d.). 4'-Hexylbiphenyl-4-carboxylic acid 59662-48-5. Sigma-Aldrich.
- [No Author]. (n.d.). 4'-n-Hexylbiphenyl-4-carboxylic acid, 99% 25 g. Fisher Scientific.
- [No Author]. (n.d.).
- [No Author]. (n.d.). CN114044739B - Synthetic method for preparing 5-bromo-2-chloro-4' -ethoxy diphenylmethane.
- [No Author]. (n.d.).
- [No Author]. (2025, September 16).
- [No Author]. (n.d.). CN114591250A - One-step synthesis method of 5-bromo-2-chloropyrimidine.
- Addona, T. A., & Beke, N. (2012). Mass Spectrometry-based Proteomics: Qualitative Identification to Activity-based Protein Profiling. PMC - NIH.
- Sidoli, S., & Garcia, B. A. (2017).
- [No Author]. (n.d.). INFRARED SPECTROSCOPY (IR).
- Johnson, K. L., & Turečková, J. (2007).
- Aebersold, R., & Mann, M. (2003). Quantitative mass spectrometry in proteomics: a critical review. PubMed.
- [No Author]. (n.d.). Infrared Spectroscopy. MSU chemistry.
- [No Author]. (n.d.). (S,S)-(-)-N-methyl-N-boc-[N-[N'-(α -(N''-(3,5-dimethylphenyl)carbonyl)benzyl]carbonyl]-2-methylpropyl]amide - Optional [¹³C NMR] - Chemical Shifts. SpectraBase.
- [No Author]. (n.d.). Butyramide(541-35-5) ¹H NMR spectrum. ChemicalBook.
- El-Azazy, M. (2018).
- El-Azazy, M. (2019). Infrared Spectroscopy - Principles, Advances, and Applications.
- Gault, J., & Liko, I. (2020). High-Resolution Native Mass Spectrometry. PMC - PubMed Central - NIH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-N-HEXYLBIPHENYL-4'-CARBOXYLIC ACID CAS#: 59662-48-5 \[m.chemicalbook.com\]](#)
- [2. chem-casts.com \[chem-casts.com\]](#)
- [3. Mass Spectrometry-based Proteomics: Qualitative Identification to Activity-based Protein Profiling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. An insight into high-resolution mass-spectrometry data - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Infrared Spectroscopy \[www2.chemistry.msu.edu\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [CAS number 59662-48-5 characterization data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1338302/docs#cas-number-59662-48-5-characterization-data\]](https://www.benchchem.com/product/b1338302/docs#cas-number-59662-48-5-characterization-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)